

In-Depth Technical Guide to 3,3-Dimethylcyclopentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethylcyclopentanone

Cat. No.: B1585620

[Get Quote](#)

CAS Number: 20500-49-6

This technical guide provides a comprehensive overview of **3,3-Dimethylcyclopentanone**, a key chemical intermediate with significant applications in organic synthesis and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, synthesis, and applications.

Chemical and Physical Properties

3,3-Dimethylcyclopentanone is a cyclic ketone with a five-membered carbon ring.^[1] Its distinct structure, featuring two methyl groups on the same carbon atom, influences its physical and chemical properties.^[2] The presence of the ketone functional group makes it a versatile precursor for various chemical transformations, including nucleophilic additions.^[1]

The key physicochemical properties of **3,3-Dimethylcyclopentanone** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O	[2] [3] [4] [5]
Molecular Weight	112.17 g/mol	[2] [3]
CAS Number	20500-49-6	[2] [3] [4] [5]
IUPAC Name	3,3-dimethylcyclopentan-1-one	[2] [3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	156.96 °C	[6]
Melting Point	-11.75 °C	[6]
Density	0.92 g/cm ³	[6]
Flash Point	46.57 °C	[6]
Water Solubility	12,852.2 mg/L	[6]
LogP	1.76560	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,3-Dimethylcyclopentanone**. The following table summarizes key spectroscopic identifiers.

Spectroscopic Data	Identifier/Reference
¹³ C NMR	Available on PubChem [3]
IR Spectra	Available on PubChem [3]
GC-MS	Available on PubChem [3]
InChI Key	JSYAQLZSGHPSJD-UHFFFAOYSA-N
SMILES	CC1(CCC(=O)C1)C

Synthesis of 3,3-Dimethylcyclopentanone

Several synthetic routes to **3,3-Dimethylcyclopentanone** have been reported. A notable method involves a multi-step sequence starting from isobutyronitrile, which is particularly useful for understanding the construction of the substituted cyclopentanone ring system.[\[7\]](#)

Representative Experimental Protocol: Multi-step Synthesis

This protocol is a representative summary of a synthetic approach and may require optimization for specific laboratory conditions.

Step 1: Alkylation of Isobutyronitrile

- In a suitable reaction vessel, isobutyronitrile is reacted with 1-bromo-3-chloropropane in the presence of a strong base (e.g., sodium amide) in an inert solvent (e.g., liquid ammonia or THF).
- The reaction mixture is stirred at a controlled temperature to facilitate the alkylation, yielding 5-chloro-2,2-dimethylpentanenitrile.
- The product is isolated and purified using standard techniques such as extraction and distillation.

Step 2: Formation of 2,2-Dimethyladiponitrile

- The 5-chloro-2,2-dimethylpentanenitrile intermediate is then treated with a cyanide source, such as sodium cyanide, in the presence of a phase-transfer catalyst (e.g., a quaternary ammonium salt) in a suitable solvent system.
- The reaction proceeds to form 2,2-dimethyladiponitrile.
- The product is isolated by extraction and purified by distillation.

Step 3: Cyclization to 3,3-Dimethyl-2-amino-1-cyanocyclopentene

- The 2,2-dimethyladiponitrile undergoes cyclization under basic conditions. A common method for this type of intramolecular cyclization is the Thorpe-Ziegler reaction, which uses a strong base like sodium ethoxide or sodium hydride.

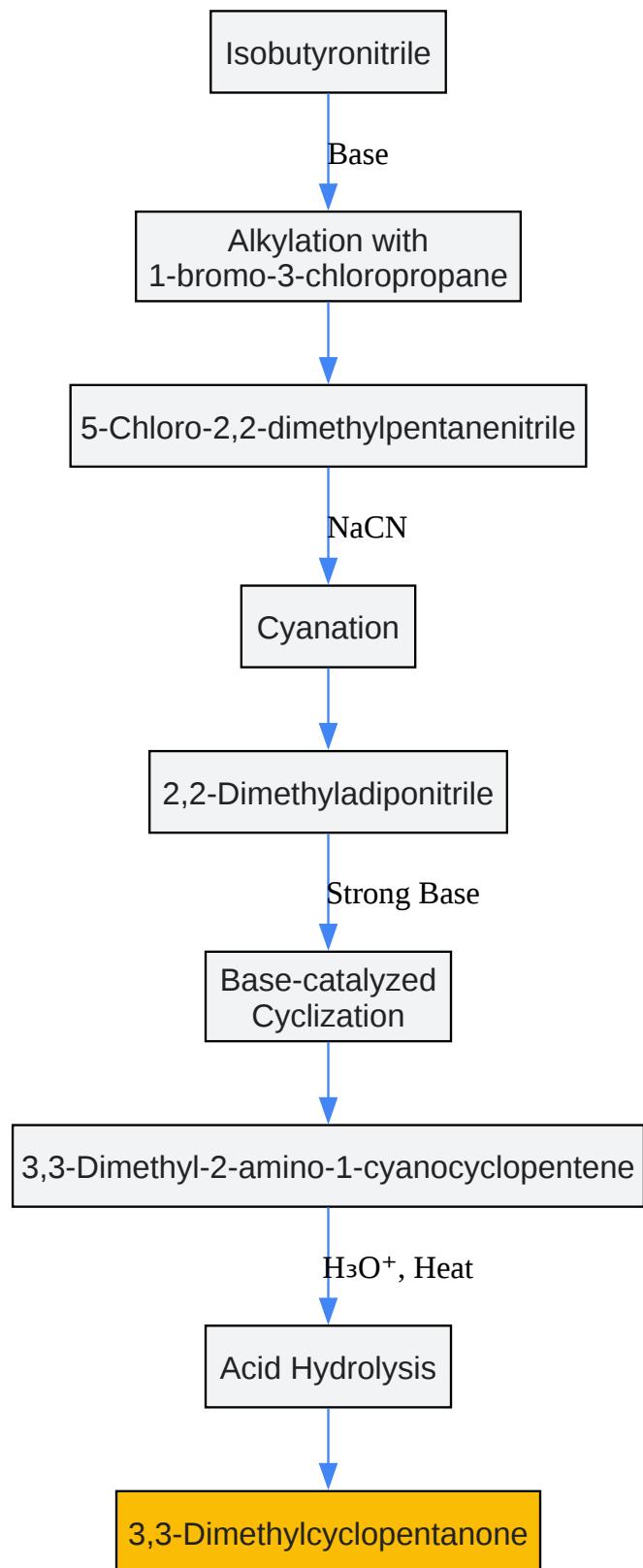
- The reaction is typically carried out in an anhydrous, non-protic solvent such as toluene or THF.
- The resulting product is 3,3-dimethyl-2-amino-1-cyanocyclopentene.

Step 4: Hydrolysis to **3,3-Dimethylcyclopentanone**

- The final step involves the acid-catalyzed hydrolysis of the enaminonitrile intermediate.
- The 3,3-dimethyl-2-amino-1-cyanocyclopentene is treated with an aqueous acid solution (e.g., hydrochloric acid or sulfuric acid) and heated.
- This hydrolysis step removes the amino and cyano groups, yielding the target molecule, **3,3-Dimethylcyclopentanone**.
- The final product is purified by distillation.

Synthetic Workflow

The following diagram illustrates the key transformations in the synthesis of **3,3-Dimethylcyclopentanone** from isobutyronitrile.

[Click to download full resolution via product page](#)**Caption: Synthetic pathway to 3,3-Dimethylcyclopentanone.**

Applications in Research and Drug Development

3,3-Dimethylcyclopentanone serves as a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

- **Intermediate for Cyclic Amino Acids:** It is a precursor for the preparation of optically active 3,4-disubstituted cyclopentanones. These, in turn, are key intermediates in the synthesis of cyclic amino acids, which are being investigated for the treatment of pain, psychiatric disorders, and sleep disorders.^[7]
- **Natural Product Synthesis:** **3,3-Dimethylcyclopentanone** is an intermediate in the total synthesis of natural products such as tremulenolide A and tremulenediol A.^{[4][8]} These sesquiterpenes are of interest for their potential biological activities.
- **Synthesis of Phosphatase Inhibitors:** The compound has been utilized as a starting material in a multi-step synthesis of illudalic acid, a fungal natural product that exhibits phosphatase inhibitory activity. This highlights its utility in developing potential therapeutic agents.^[7]

Safety and Handling

3,3-Dimethylcyclopentanone is a flammable liquid and vapor. It is important to handle this chemical with appropriate safety precautions in a well-ventilated area, away from heat, sparks, and open flames. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dieckmann condensation - Wikipedia [en.wikipedia.org]
- 2. 3,3-Dimethylcyclopentan-1-one | C7H12O | CID 643102 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. organicreactions.org [organicreactions.org]
- 4. synarchive.com [synarchive.com]
- 5. 3,3-DiMethyl-cyclopentanone, CasNo.20500-49-6 Suzhou Sibian Chemical Technology Co., Ltd China (Mainland) [sibian.lookchem.com]
- 6. benchchem.com [benchchem.com]
- 7. 3,3-Dimethylcyclopentanone | 20500-49-6 | Benchchem [benchchem.com]
- 8. 3,3-DiMethyl-cyclopentanone | 20500-49-6 [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 3,3-Dimethylcyclopentanone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585620#3-3-dimethylcyclopentanone-cas-number\]](https://www.benchchem.com/product/b1585620#3-3-dimethylcyclopentanone-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com